

Personal protective equipment for handling (R)-(-)-2-Hexanol

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Compound of Interest

Compound Name: (R)-(-)-2-Hexanol

Cat. No.: B2871620

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Essential Safety and Handling Guide for (R)-(-)-2-Hexanol

This guide provides critical safety and logistical information for the proper handling and disposal of **(R)-(-)-2-Hexanol**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

(R)-(-)-2-Hexanol is a flammable liquid that can cause skin and eye irritation.^[1] Vapors may form explosive mixtures with air, particularly at temperatures above its flashpoint.^[2] Adherence to appropriate PPE protocols is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye & Face Protection	Safety Goggles	Chemical splash goggles compliant with EN 166 (EU) or NIOSH (US) standards.
Face Shield	Recommended when handling large volumes to protect against splashes.[2][3]	
Hand Protection	Chemical-Resistant Gloves	Nitrile, butyl rubber, or neoprene gloves are suitable. [3] Always inspect gloves before use and use proper removal technique.[4]
Body Protection	Laboratory Coat	Flame-retardant and antistatic protective clothing. Must be fully buttoned.
Full-Length Pants & Closed-Toe Shoes	Required for all personnel in the laboratory area.	
Respiratory Protection	Respirator	An approved respirator with a filter for organic gases and vapors (e.g., ABEK type) is necessary if working outside a fume hood or if vapors/aerosols are generated.[2][5]

Safe Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and maintain the chemical's integrity.

Step-by-Step Handling Protocol:

- Engineering Controls: Always handle **(R)-(-)-2-Hexanol** inside a certified chemical fume hood with a face velocity between 85-125 feet per minute.[6]

- Ignition Sources: This chemical is flammable.[1][2][7][8] Keep it away from heat, sparks, open flames, and hot surfaces.[1][7][9] Use non-sparking tools and explosion-proof electrical equipment.[1][7]
- Static Discharge: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment during transfer.[1][7]
- Ventilation: Ensure adequate ventilation at all times.[4][5]
- Hygiene: Avoid contact with skin, eyes, and clothing.[6] Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the handling area.[2]

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[4][6]
- Keep containers tightly closed and sealed.[1][4][6][9]
- Store away from strong oxidizing agents.[1][2]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4][6]

Emergency Procedures and First Aid

In the event of an emergency, immediate and appropriate action is critical.

Emergency Situation	Procedure
Spill	Evacuate the area and remove all ignition sources.[4] Absorb the spill with a non-combustible material like sand, earth, or vermiculite and place it in a sealed container for disposal.[4][7] Do not let the chemical enter drains.[4]
Fire	Use dry powder, sand, carbon dioxide, or alcohol-resistant foam to extinguish.[2][4][7] Do not use a water jet.[4] Wear self-contained breathing apparatus for firefighting.[4][5]
Skin Contact	Immediately remove all contaminated clothing.[7] Rinse the affected skin area with plenty of water.[2][7]
Eye Contact	Rinse cautiously with water for several minutes.[9] Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[2]
Inhalation	Move the person to fresh air and keep them at rest. Seek medical attention if symptoms occur.[2][8]
Ingestion	Rinse mouth with water.[2][8] Do not induce vomiting. Seek immediate medical attention.[8]

Disposal Plan

Dispose of **(R)-(-)-2-Hexanol** and its containers in accordance with local, regional, and national regulations.[4][7]

Step-by-Step Disposal Protocol:

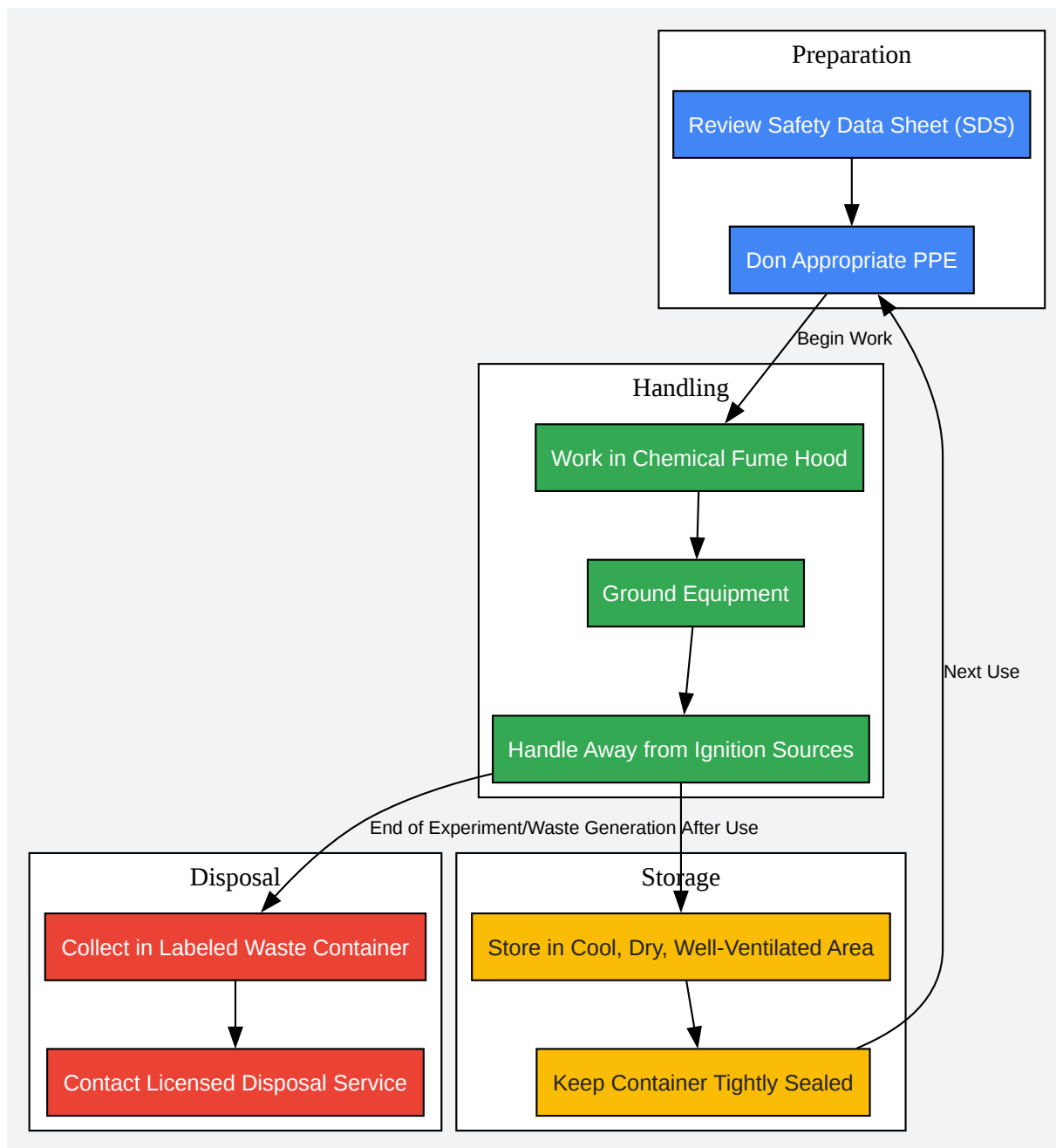
- **Waste Collection:** Collect waste material in its original or a suitable, labeled container. Do not mix with other waste.[4]

- Container Handling: Handle uncleaned, empty containers as you would the product itself.[4]
- Licensed Disposal: Arrange for a licensed professional waste disposal company to handle the disposal.[4][8]
- Unused Product: Dispose of any unused **(R)-(-)-2-Hexanol** as hazardous waste.[4][8]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₄ O
Molecular Weight	102.17 g/mol
Boiling Point	136 °C (277 °F)
Flash Point	41 °C (105.8 °F)[5]
Density	0.81 g/cm ³ at 20 °C[7]
Solubility in Water	Poor[2]

Workflow for Handling (R)-(-)-2-Hexanol



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Caption: Workflow for the safe handling and disposal of **(R)-(-)-2-Hexanol**.

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